

Pyridine-4-thiol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *pyridine-4-thiol*

Cat. No.: *B7777008*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety, handling, and Material Safety Data Sheet (MSDS) information for **pyridine-4-thiol** (also known as 4-mercaptopyridine). Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment when working with this compound.

Hazard Identification and Classification

Pyridine-4-thiol is classified as a hazardous substance. It is crucial to be aware of its potential health effects and physical hazards. The compound is known to cause skin, eye, and respiratory irritation.^{[1][2]} It may also be harmful if swallowed.

Table 1: GHS Hazard Statements

| Code | Hazard Statement | Classification |
|------|---|---|
| H302 | Harmful if swallowed. | Acute Toxicity, Oral (Category 4) |
| H315 | Causes skin irritation. [1] [2] | Skin Corrosion/Irritation (Category 2) [1] |
| H317 | May cause an allergic skin reaction. | --- |
| H319 | Causes serious eye irritation. [1] [2] | Serious Eye Damage/Eye Irritation (Category 2A) [1] |
| H335 | May cause respiratory irritation. [1] [2] | Specific target organ toxicity — single exposure (Category 3), Respiratory system [1] |

This table is based on GHS classifications and may vary slightly between suppliers.

First Aid Measures

In the event of exposure to **pyridine-4-thiol**, immediate and appropriate first aid is critical. The following table outlines the recommended procedures.

Table 2: First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult or they feel unwell, seek immediate medical attention. [1] |
| Skin Contact | Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. [1] If skin irritation occurs or persists, get medical advice/attention. [1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. [1] Remove contact lenses if present and easy to do so. Continue rinsing. [1] Seek immediate medical attention. [1] |
| Ingestion | Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention. [1] |

Handling and Storage

Proper handling and storage procedures are paramount to minimizing the risks associated with **pyridine-4-thiol**.

Safe Handling

- Ventilation: Always handle **pyridine-4-thiol** in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)[\[4\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile or neoprene), chemical splash goggles, and a lab coat.[\[3\]](#)[\[5\]](#)
- Hygiene: Avoid breathing dust or fumes.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[6\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames.[\[3\]](#)

Storage Conditions

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[1\]](#)
- Atmosphere: For long-term storage, it is recommended to store under an inert atmosphere, such as nitrogen.[\[1\]](#)
- Temperature: Store in a cool place; some suppliers recommend freezer storage.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when working with **pyridine-4-thiol**. The following table summarizes the recommended PPE for various laboratory tasks.

Table 3: Recommended Personal Protective Equipment

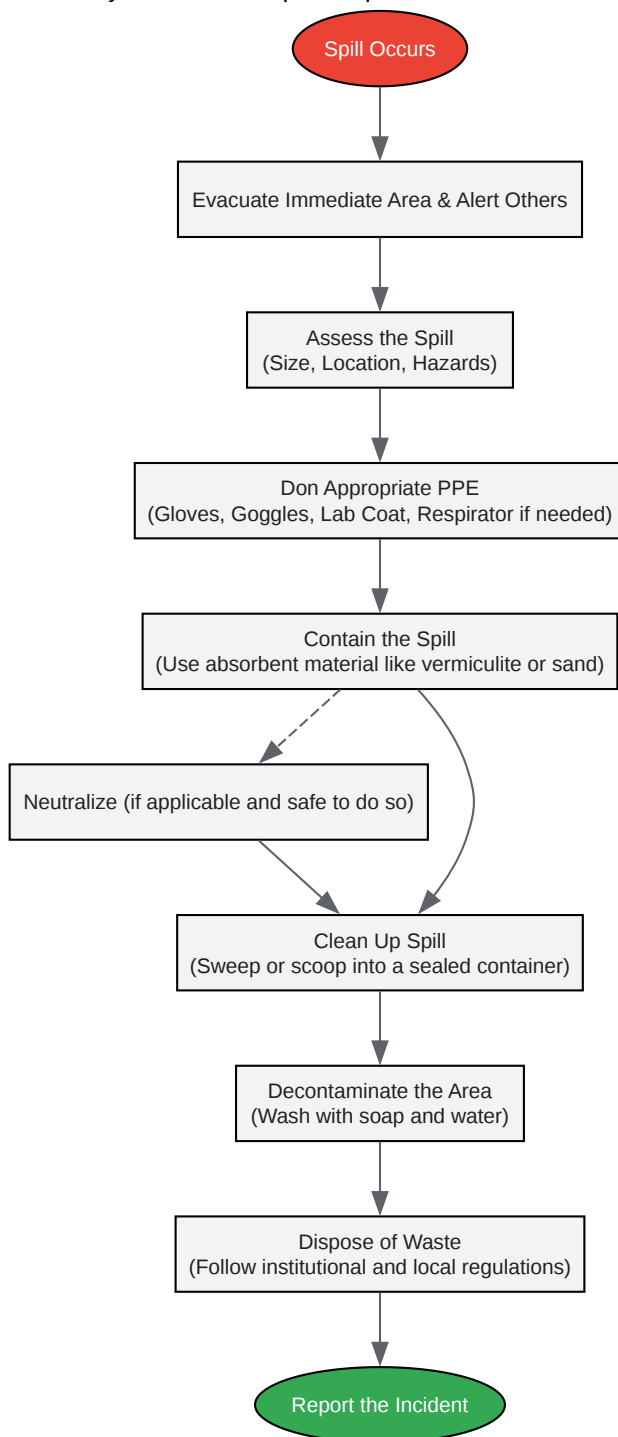
| Operation | Eye Protection | Hand Protection | Body Protection |
|---------------------------------|--|---|--|
| Weighing and Aliquoting (Solid) | Safety glasses with side shields or chemical splash goggles. [5] | Nitrile or neoprene gloves (double-gloving is recommended). [5] | Laboratory coat. [5] |
| Solution Preparation | Chemical splash goggles. [5] | Nitrile or neoprene gloves. [5] | Laboratory coat. [5] |
| Conducting Reactions | Chemical splash goggles and a face shield. [5] | Nitrile or neoprene gloves. [5] | Chemical-resistant laboratory coat or apron. [5] |
| Waste Disposal | Chemical splash goggles. [5] | Nitrile or neoprene gloves. [5] | Laboratory coat. [5] |

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Spill Response Workflow

Pyridine-4-thiol Spill Response Workflow



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Caption: A logical workflow for handling a **pyridine-4-thiol** spill.

Cleanup Procedures

- Minor Spills: For small spills, avoid generating dust.[6] Use dry clean-up procedures.[6] Sweep or vacuum the material and place it into a suitable, labeled container for disposal.[1][6]
- Major Spills: For larger spills, alert emergency services.[6] Prevent the spillage from entering drains or waterways.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Specific Hazards: During a fire, hazardous decomposition products such as nitrogen oxides, carbon oxides, and sulfur oxides may be formed.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Toxicological and Physical Properties

While comprehensive toxicological data is not available for **pyridine-4-thiol**, some information has been reported. It is characterized as a yellow powder with a stench.[1][8]

Table 4: Toxicological and Physical Data

| Property | Value |
|-------------------|--|
| Acute Toxicity | Intravenous LD50 (mouse) = 178 mg/kg[2][8] |
| Molecular Formula | C5H5NS[1] |
| Molecular Weight | 111.16 g/mol [1] |
| Appearance | Yellow powder[8] |
| Odor | Stench[1] |

Note: The toxicological properties have not been fully investigated.[1]

Experimental Protocols

Detailed experimental methodologies for specific research applications of **pyridine-4-thiol** are beyond the scope of this safety guide. Researchers should consult peer-reviewed literature and established laboratory protocols for specific experimental setups. The synthesis of **pyridine-4-thiol** can be achieved through methods such as the reaction of a halogenated pyridine with sodium hydride or the reaction of pyridine-4-mercaptan with a base.[9]

This guide is intended to provide a comprehensive overview of the safety and handling of **pyridine-4-thiol**. Always consult the most up-to-date Safety Data Sheet from your supplier before use and adhere to all institutional and local safety regulations.

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